

Thermodynamic Properties of Aqueous Magnesium Bicarbonate Formation: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium bicarbonate

Cat. No.: B1143533

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Magnesium bicarbonate, $\text{Mg}(\text{HCO}_3)_2$, is a compound of significant interest in various fields, including geochemistry, water treatment, and potentially human health. A critical aspect of its scientific consideration is its thermodynamic properties. However, **magnesium bicarbonate** is notable for its instability as a solid, existing exclusively in aqueous solutions. This guide provides a comprehensive overview of the thermodynamic properties related to the formation of aqueous **magnesium bicarbonate**, addressing the inherent challenges of studying an unstable species. We present thermodynamic data for the constituent aqueous ions and the related stable solid, magnesium carbonate. Furthermore, we detail an experimental protocol for determining the thermodynamic parameters of aqueous **magnesium bicarbonate** and provide a visual representation of the key chemical equilibria.

Thermodynamic Data

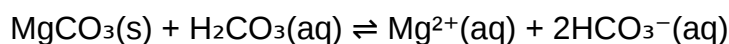
Due to the inability to isolate solid **magnesium bicarbonate**, standard thermodynamic data for its formation from the elements in their standard state are not experimentally available. Instead, the thermodynamic properties of its constituent ions in aqueous solution are used to understand its behavior. For context and comparative purposes, the thermodynamic data for solid magnesium carbonate (Magnesite) are also provided.

Table 1: Standard Enthalpy of Formation, Gibbs Free energy of Formation, and Standard Entropy for Relevant Species at 298.15 K and 1 bar

Species	Formula	State	ΔH°_f (kJ/mol)	ΔG°_f (kJ/mol)	S° (J/mol·K)
Magnesium Ion	Mg ²⁺	aq	-462.0[1]	-456.0	-118.0
Bicarbonate Ion	HCO ₃ ⁻	aq	-692.0[2]	-586.85[3]	91.2
Magnesium Carbonate (Magnesite)	MgCO ₃	s	-1111.69	-1029.3[4]	65.7[4]
Water	H ₂ O	l	-285.83	-237.13	69.91
Carbon Dioxide	CO ₂	g	-393.51	-394.36	213.74

Note: Values for aqueous ions are relative to H⁺(aq) = 0. Data is compiled from various sources and may vary slightly between references.

The formation of aqueous **magnesium bicarbonate** can be represented by the dissolution of magnesium carbonate in the presence of carbonic acid:



The thermodynamic properties of this reaction can be calculated from the data in Table 1.

Experimental Protocols

The direct calorimetric measurement of the enthalpy of formation of aqueous **magnesium bicarbonate** is challenging. A well-established method for determining the thermodynamic properties of aqueous electrolytes, including **magnesium bicarbonate**, involves the use of electrochemical cells. The following protocol is based on the work of Pitzer, Olsen, and Simonson, who investigated the thermodynamics of aqueous magnesium and calcium bicarbonates.

Potentiometric Determination of Thermodynamic Properties

This method utilizes an electrochemical cell to measure the potential (electromotive force, emf) of solutions containing **magnesium bicarbonate** and a chloride salt. The measured emf is then used to calculate activity coefficients and other thermodynamic quantities.

Objective: To determine the ion-interaction parameters for Mg^{2+} and HCO_3^- in an aqueous solution, which can then be used to calculate the thermodynamic properties of aqueous $\text{Mg}(\text{HCO}_3)_2$.

Materials and Apparatus:

- Electrochemical cell with a platinum-hydrogen electrode and a silver-silver chloride (Ag/AgCl) electrode.
- High-impedance digital voltmeter.
- Constant temperature water bath (controlled to $\pm 0.05^\circ\text{C}$).
- Gas washing bottles for saturating the hydrogen-carbon dioxide gas mixture with water vapor.
- Stock solutions of magnesium chloride (MgCl_2) of known molality.
- Stock solution of **magnesium bicarbonate**, prepared by bubbling CO_2 through a suspension of magnesium carbonate.
- Primary grade mixture of hydrogen (H_2) and carbon dioxide (CO_2) gases.
- Standardized hydrochloric acid (HCl) for titration.
- Analytical balance.

Procedure:

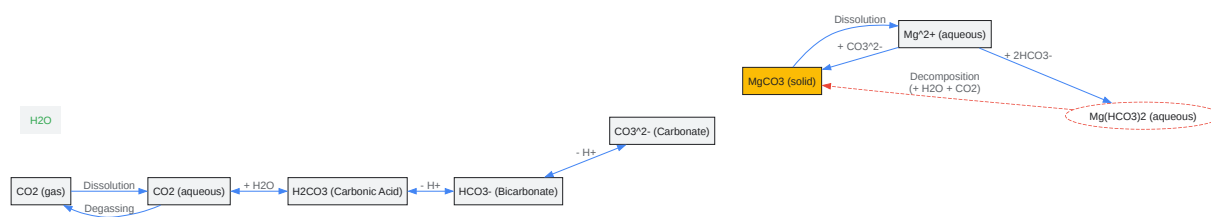
- Preparation of **Magnesium Bicarbonate** Solution: A suspension of ACS reagent-grade magnesium carbonate in deionized water is prepared. A mixture of H_2 and CO_2 gas is

bubbled through the suspension for an extended period (several days to weeks) to form a stock solution of **magnesium bicarbonate**. The concentration of the bicarbonate is determined by titration with standardized HCl.

- **Preparation of Cell Solutions:** A series of solutions with varying molalities of $\text{Mg}(\text{HCO}_3)_2$ and MgCl_2 are prepared by mixing the stock solutions. The exact molalities of all components are determined by gravimetric methods.
- **Electrochemical Cell Setup:** The electrochemical cell is of the following type: $\text{Pt}, \text{H}_2(\text{g}), \text{CO}_2(\text{g}) \mid \text{Mg}(\text{HCO}_3)_2(m_1), \text{MgCl}_2(m_2) \mid \text{AgCl}(\text{s}), \text{Ag}(\text{s})$ where m_1 and m_2 are the molalities of **magnesium bicarbonate** and magnesium chloride, respectively.
- **Measurement of Cell Potential (emf):** a. The cell is filled with the test solution and placed in the constant temperature bath set to 298.15 K (25 °C). b. The H_2/CO_2 gas mixture is bubbled through the solution in the hydrogen electrode compartment to ensure saturation and equilibrium. c. The potential of the cell is measured using the high-impedance digital voltmeter. Readings are taken until a stable value is achieved, indicating that the cell has reached equilibrium.
- **Data Analysis:** The measured emf values are used in conjunction with the Nernst equation and Pitzer's equations for mixed electrolytes to determine the ion-interaction parameters for Mg^{2+} and HCO_3^- . These parameters describe the non-ideal behavior of the solution and are essential for calculating the thermodynamic properties of aqueous **magnesium bicarbonate**.

Signaling Pathways and Logical Relationships

The formation and decomposition of **magnesium bicarbonate** in an aqueous environment is governed by a series of interconnected equilibria involving carbon dioxide, water, carbonic acid, bicarbonate, and carbonate ions, along with the precipitation and dissolution of magnesium carbonate.



[Click to download full resolution via product page](#)

Caption: Aqueous equilibrium of **magnesium bicarbonate**.

Conclusion

The thermodynamic properties of **magnesium bicarbonate** formation are fundamentally linked to its existence in an aqueous solution. While direct measurement on a solid form is not possible, a comprehensive understanding can be achieved by studying the thermodynamics of its constituent ions and the equilibria governing its formation and decomposition. The experimental protocols, such as potentiometric measurements, provide a robust framework for characterizing its behavior in solution. The data and methodologies presented in this guide are intended to support researchers and scientists in the fields of chemistry, materials science, and drug development in their work with this important, albeit unstable, compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Heats of Formation Table for Cations and Anions [thoughtco.com]
- 2. Appendix G | Standard Enthalpies of Formation for Selected Substances – General Chemistry for Gee-Gees [ecampusontario.pressbooks.pub]
- 3. magnesium carbonate [webbook.nist.gov]
- 4. Buy Magnesium bicarbonate | 12143-96-3 [smolecule.com]
- To cite this document: BenchChem. [Thermodynamic Properties of Aqueous Magnesium Bicarbonate Formation: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143533#thermodynamic-properties-of-magnesium-bicarbonate-formation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com